

Introduction to Ammonium Copper(II) Chloride as an Analytical Reagent

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Compound of Interest

Compound Name: *Ammonium tetrachlorocuprate(II) dihydrate*

CAS No.: 10060-13-6

Cat. No.: B155324

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Ammonium copper(II) chloride, known systematically as ammonium tetrachlorocuprate(II) with the formula $(\text{NH}_4)_2\text{CuCl}_4$, is a double salt of ammonium chloride and copper(II) chloride. It typically crystallizes as a blue-green dihydrate, $(\text{NH}_4)_2\text{CuCl}_4 \cdot 2\text{H}_2\text{O}$. Its utility in the analytical laboratory stems from the distinct chemical properties of its constituent ions: the copper(II) cation (Cu^{2+}) and the ammonium cation (NH_4^+).

The Cu^{2+} ion is a versatile redox-active species and a Lewis acid, readily forming coordination complexes with various ligands. This property is the foundation of its use in colorimetric tests and as a catalyst. The NH_4^+ ion serves as a weak acid and a source of ammonia for complexation reactions, which is pivotal for several qualitative tests. This guide explores its primary applications in metallurgical analysis, qualitative ion detection, chromatography, and as a model reagent for redox-based assays.

Table 1: Physicochemical Properties of Ammonium Copper(II) Chloride Dihydrate

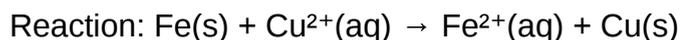
Property	Value	Reference(s)
Chemical Formula	$(\text{NH}_4)_2\text{CuCl}_4 \cdot 2\text{H}_2\text{O}$	[1]
Molecular Weight	277.46 g/mol	[1]
Appearance	Blue to bluish-green tetragonal crystals	[1]
CAS Number	10060-13-6	[1]
Density	1.993 g/mL	[2]
Melting Point	Decomposes around 110°C	[2]
Solubility	Soluble in water, acids, and alcohol	[2]

Application in Metallurgical Analysis: Microstructural Etching

A primary application of copper chloride-based reagents is in metallography, the study of the microscopic structure of metals. While modern instrumental methods are common for quantitative analysis, chemical etching remains an indispensable technique for visualizing the microstructure of steel, including grain boundaries, phases, and physical deformations.

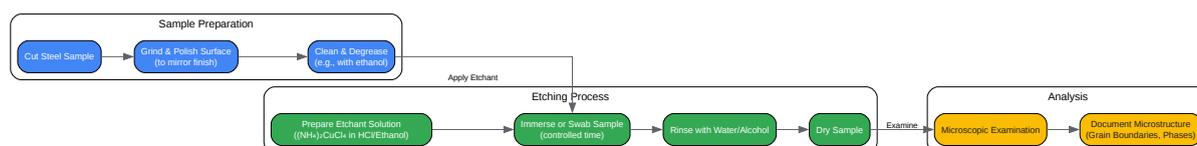
Causality of Experimental Choices: The Etching Mechanism

Ammonium copper(II) chloride, often in an acidic solution, serves as a potent etchant for carbon steels. The process is governed by a galvanic displacement reaction. Iron is more electrochemically active than copper, leading to the preferential dissolution of the iron matrix and the deposition of a thin, non-adherent layer of copper.



This process occurs at different rates depending on the localized chemical and physical properties of the steel. Grain boundaries, areas of high strain (like stamped serial numbers), and regions with elemental segregation (such as phosphorus) are more reactive and are

attacked more rapidly by the etchant.[3] This differential etching creates topographical differences on the polished surface, which become visible under a microscope. The addition of ammonium chloride to the cupric chloride solution significantly accelerates this process, providing a much higher etch rate than cupric chloride alone.[1] Reagents like Fry's Reagent are specifically designed based on this principle to reveal strain lines in iron and steel.[3][4]



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Caption: Workflow for Metallographic Etching of Carbon Steel.

Protocol: Microstructural Analysis of Carbon Steel

This protocol describes the preparation and use of a copper chloride-based etchant to reveal the microstructure of a low-carbon steel sample.

Materials:

- Ammonium copper(II) chloride dihydrate ((NH₄)₂CuCl₄·2H₂O)
- Concentrated Hydrochloric Acid (HCl)
- Ethanol (95%)
- Distilled water
- Carbon steel sample, polished to a mirror finish

- Beakers, graduated cylinders
- Cotton swabs
- Safety equipment: fume hood, acid-resistant gloves, safety goggles

Procedure:

- **Reagent Preparation (Modified Fry's Reagent):** In a fume hood, prepare the etchant by dissolving 10 g of ammonium copper(II) chloride in 50 mL of distilled water. Carefully add 20 mL of concentrated HCl. Dilute the solution to 100 mL with 95% ethanol. Mix thoroughly.
- **Sample Preparation:** Ensure the steel sample has been sequentially ground and polished to at least a 600-grit or finer mirror finish. The surface must be free of scratches and deformations from preparation. Degrease the surface by washing with ethanol and dry completely.
- **Etching:** Perform this step in a well-ventilated fume hood. Apply the etchant to the polished surface using a cotton swab. Swab gently and continuously for 15-45 seconds. The optimal time will vary depending on the steel composition and may require optimization.
- **Rinsing and Drying:** Immediately rinse the etched surface with running water, followed by a rinse with ethanol to displace the water. Dry the surface quickly using a stream of compressed air.
- **Analysis:** Examine the dried surface under a metallurgical microscope. The grain boundaries and other microstructural features will appear as dark lines against a lighter matrix.

Self-Validation: The success of the etch is confirmed by the clear visualization of the steel's microstructure under magnification. If the surface is uniformly dark or remains reflective, the etching time or reagent concentration may need adjustment.

Application in Qualitative Inorganic Analysis

Ammonium copper(II) chloride is an ideal compound for demonstrating the principles of qualitative ion analysis, as simple, reliable tests exist for both its cation (Cu^{2+}) and its anion-forming component (NH_4^+).

Confirmatory Test for Copper(II) Ions

The presence of aqueous copper(II) ions is confirmed by the addition of aqueous ammonia. The reaction proceeds in two distinct stages, providing a highly specific and easily observable result.

Causality of the Test:

- **Initial Precipitation:** As a weak base, aqueous ammonia provides a low concentration of hydroxide ions (OH^-). These ions react with the blue hexa-aqua-copper(II) complex, $[\text{Cu}(\text{H}_2\text{O})_6]^{2+}$, to form a gelatinous, pale blue precipitate of copper(II) hydroxide, $\text{Cu}(\text{OH})_2$.^[5]
 $[\text{Cu}(\text{H}_2\text{O})_6]^{2+}(\text{aq}) + 2\text{OH}^-(\text{aq}) \rightarrow \text{Cu}(\text{OH})_2(\text{s}) + 6\text{H}_2\text{O}(\text{l})$
- **Complex Ion Formation:** In the presence of excess ammonia, the copper(II) hydroxide precipitate dissolves. The ammonia molecules act as ligands, displacing the water and hydroxide ligands to form the intensely deep blue tetraammine-diaqua-copper(II) complex ion, $[\text{Cu}(\text{NH}_3)_4(\text{H}_2\text{O})_2]^{2+}$.^{[2][6]} The high formation constant (K_f) of this complex drives the reaction to completion, making it a very sensitive test.^[2]

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